

# Technical Support Center: Removal of Residual Sulfoxide Solvents

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## Compound of Interest

Compound Name: Ethyl methyl sulfoxide

Cat. No.: B156511

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Disclaimer: This guide primarily addresses the removal of dimethyl sulfoxide (DMSO), a common high-boiling point solvent. **Ethyl methyl sulfoxide** (EMSO) shares similar chemical properties with DMSO, including high polarity and a high boiling point, making the techniques described here largely applicable. However, specific physical properties like boiling point and density will differ slightly, which may require minor adjustments to the described protocols.

## Frequently Asked Questions (FAQs)

Q1: Why is it challenging to remove residual DMSO from samples?

Dimethyl sulfoxide (DMSO) is a powerful polar aprotic solvent capable of dissolving a wide range of polar and nonpolar compounds.<sup>[1][2]</sup> This versatility, however, is coupled with physical properties that make its removal from samples difficult:

- **High Boiling Point:** DMSO has a boiling point of 189 °C (372 °F), which means simple evaporation at atmospheric pressure is slow and requires high temperatures that can degrade sensitive samples.<sup>[1][2]</sup>
- **Water Miscibility:** DMSO is miscible with water in all proportions, making it difficult to separate via standard extraction procedures without careful selection of solvents.<sup>[2]</sup>
- **Low Vapor Pressure:** Compared to common laboratory solvents, DMSO evaporates slowly, even under vacuum.<sup>[3]</sup>

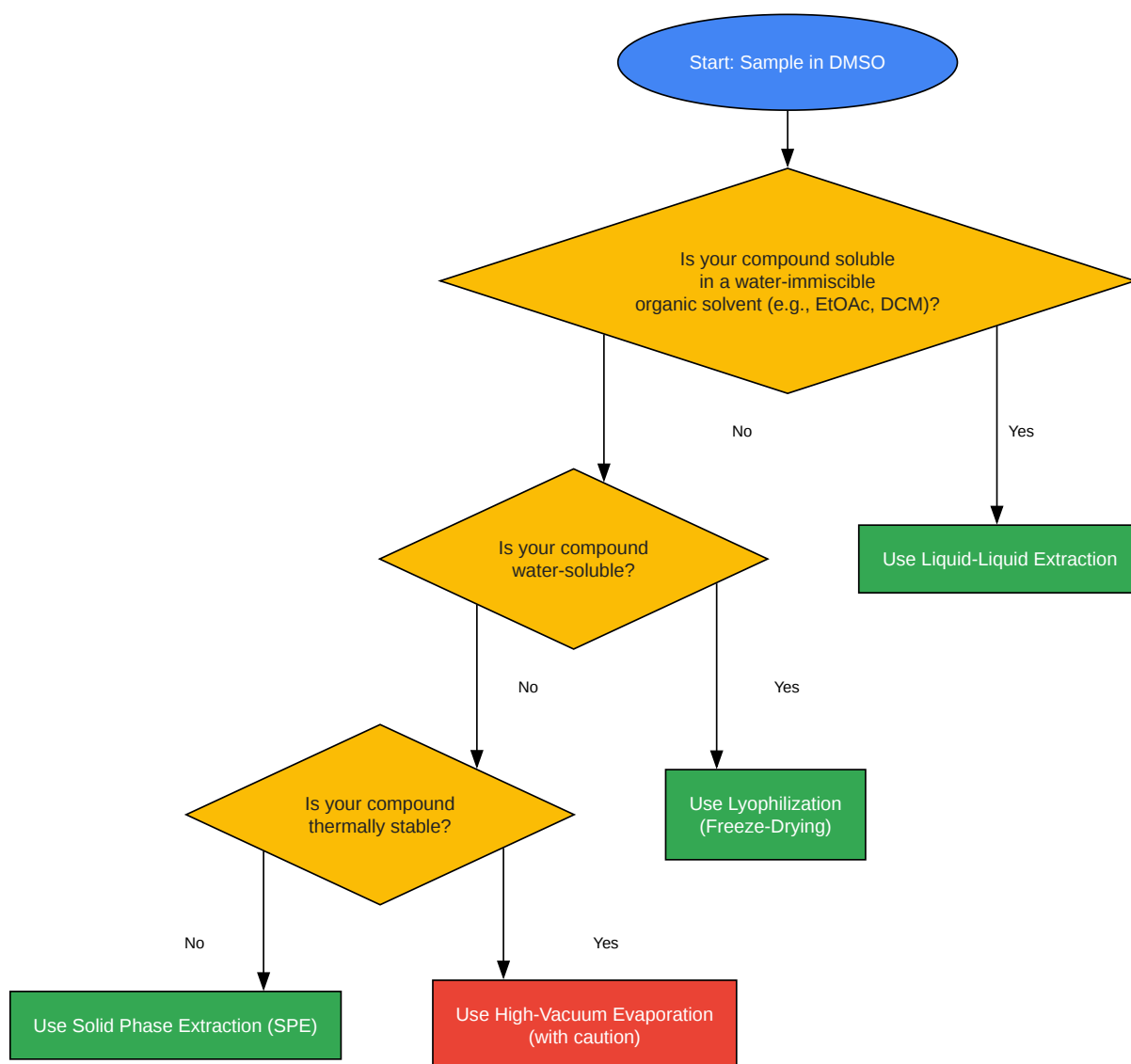
## Q2: What are the primary methods for removing residual DMSO?

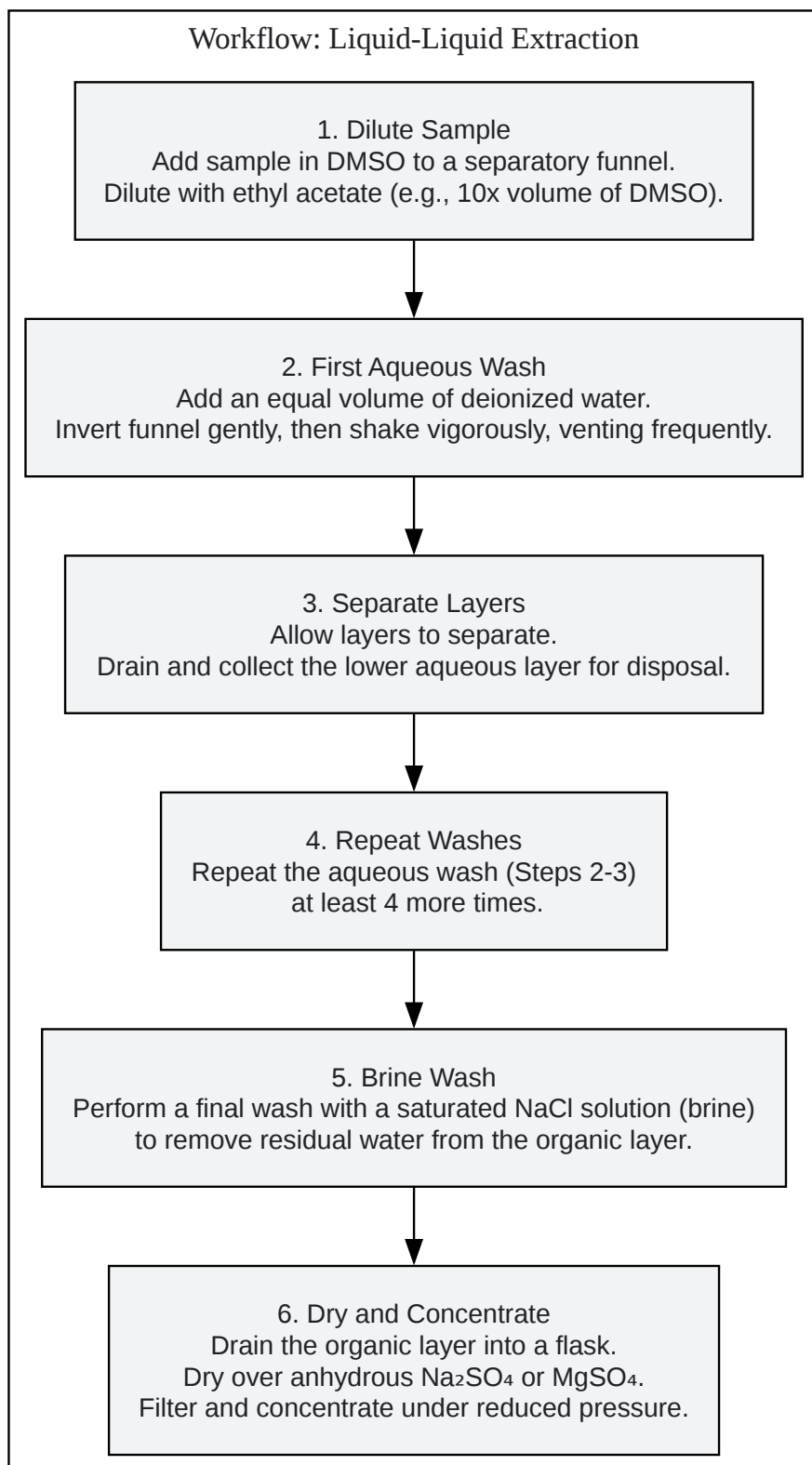
There are several common techniques, and the best choice depends on the properties of the compound of interest and the available laboratory equipment. The most frequently used methods are:

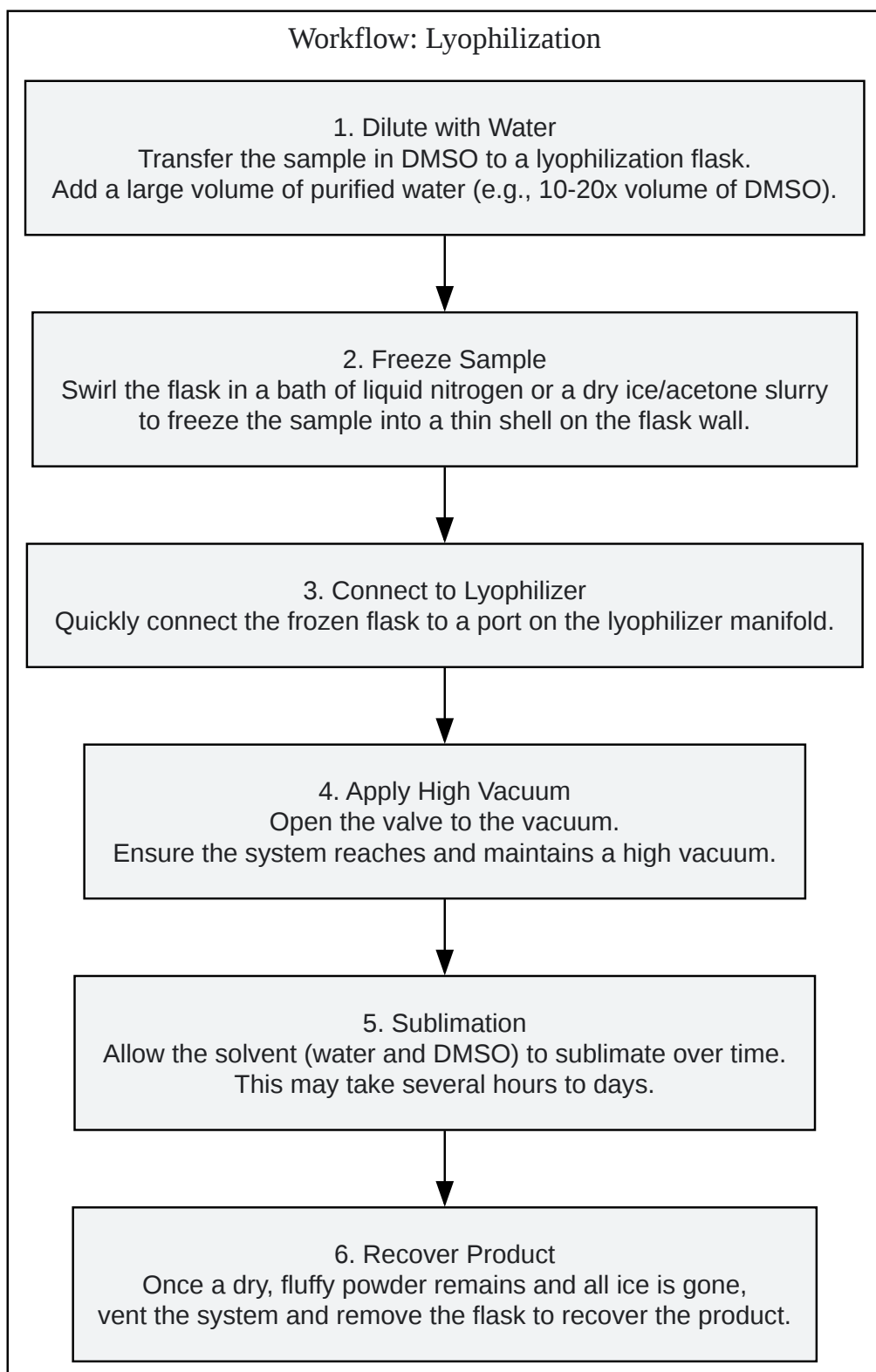
- **Liquid-Liquid Extraction:** This involves partitioning the sample between water and a water-immiscible organic solvent. DMSO preferentially dissolves in the aqueous layer, which can then be separated.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Lyophilization (Freeze-Drying):** This technique is effective for non-volatile compounds, especially those that are water-soluble. The sample is dissolved in water, frozen, and then placed under a high vacuum to sublime the water and DMSO.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Evaporation under Reduced Pressure:** Using a rotary evaporator or a high-vacuum pump can lower the boiling point of DMSO, allowing it to be removed at a lower, less destructive temperature.[\[2\]](#)[\[7\]](#)
- **Solid Phase Extraction (SPE):** This chromatographic technique involves passing the sample (dissolved in a suitable solvent) through a solid sorbent (like C18). The compound of interest is retained on the sorbent while the DMSO is washed away.[\[5\]](#)[\[8\]](#)
- **Dialysis:** For high molecular weight compounds like proteins, dialysis can be used to remove small molecules like DMSO.[\[5\]](#)

## Q3: How do I choose the right removal method for my sample?

The choice of method depends on your sample's characteristics. The flowchart below provides a general decision-making guide.







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## References

- 1. Comprehensive Strategies for Effective DMSO Removal in Research Laboratories | BioChromato-Boost Lab Efficiency with Cutting-Edge Products [biochromato.com]
- 2. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- 3. Reducing Energy Use in Solvent Evaporation: Smarter Solutions for DMSO and DMF Handling | BioChromato-Boost Lab Efficiency with Cutting-Edge Products [biochromato.com]
- 4. quora.com [quora.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. echemi.com [echemi.com]
- 8. researchgate.net [researchgate.net]
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